

AM11542 Stock Solution Preparation: Application Notes and Protocols

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Compound of Interest

Compound Name: AM11542

Cat. No.: B15580040

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Introduction

AM11542 is a potent synthetic cannabinoid that acts as a full agonist of the cannabinoid receptor 1 (CB1).^{[1][2]} Its rigid tetracyclic structure, similar to that of Δ^9 -tetrahydrocannabinol (Δ^9 -THC), allows it to bind effectively to and activate the CB1 receptor. Structurally, **AM11542** is classified as a classical cannabinoid. It features a C1' dimethylheptyl (DMH) side chain, which contributes to its high affinity and efficacy at the CB1 receptor. The molecular formula of **AM11542** is $C_{25}H_{37}BrO_2$ and it has a molecular weight of 449.46 g/mol.^[3]

AM11542 activates the CB1 receptor through a "twin toggle switch" mechanism involving the residues Phe200 and Trp356, leading to significant conformational changes in the receptor and initiating downstream signaling cascades.^[2] This document provides detailed protocols for the preparation of **AM11542** stock solutions, along with application notes for its use in in vitro cell-based assays.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₇ BrO ₂	[3]
Molecular Weight	449.46 g/mol	[3]
Compound Class	Synthetic Organic Cannabinoid	[1]
Mechanism of Action	CB1 Receptor Agonist	[1][2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM	
Storage of Powder	-20°C for up to 3 years	
Storage of Stock Solution	-20°C for up to 1 month or -80°C for up to 6 months	

Experimental Protocols

Preparation of a 10 mM AM11542 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AM11542** in dimethyl sulfoxide (DMSO).

Materials:

- **AM11542** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Weighing the Compound:
 - Accurately weigh out 1 mg of **AM11542** powder using an analytical balance. To ensure accuracy, especially when weighing small amounts, it is recommended to use a balance with a readability of at least 0.01 mg.
 - Transfer the weighed powder to a sterile microcentrifuge tube.
- Calculating the Solvent Volume:
 - To prepare a 10 mM stock solution from 1 mg of **AM11542** (MW = 449.46 g/mol), the required volume of DMSO can be calculated using the following formula:
$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

$$\text{Volume (}\mu\text{L)} = (1 \text{ mg} / (10 \text{ mmol/L} * 449.46 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 222.5 \mu\text{L}$$
- Dissolving the Compound:
 - Add 222.5 μL of anhydrous DMSO to the microcentrifuge tube containing the **AM11542** powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Protect the solution from light.

In Vitro Cell-Based Assay Protocol using AM11542 Stock Solution

This protocol provides a general workflow for treating cultured cells with **AM11542**.

Materials:

- Cultured cells expressing the CB1 receptor
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- 10 mM **AM11542** stock solution in DMSO
- Sterile microcentrifuge tubes and pipette tips
- Cell culture plates (e.g., 96-well plates)

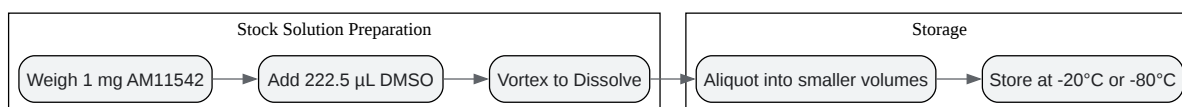
Procedure:

- Cell Seeding:
 - Seed the cells in a suitable cell culture plate at a density appropriate for the specific assay.
 - Incubate the cells overnight under standard culture conditions (e.g., 37°C, 5% CO₂) to allow for attachment.
- Preparation of Working Solutions:
 - Thaw the 10 mM **AM11542** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for the experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept below 0.5% to minimize solvent-induced cytotoxicity. For example, to achieve a final **AM11542** concentration of 10 µM, dilute the 10 mM stock solution 1:1000 in culture

medium (e.g., add 1 μL of stock to 999 μL of medium). This will result in a final DMSO concentration of 0.1%.

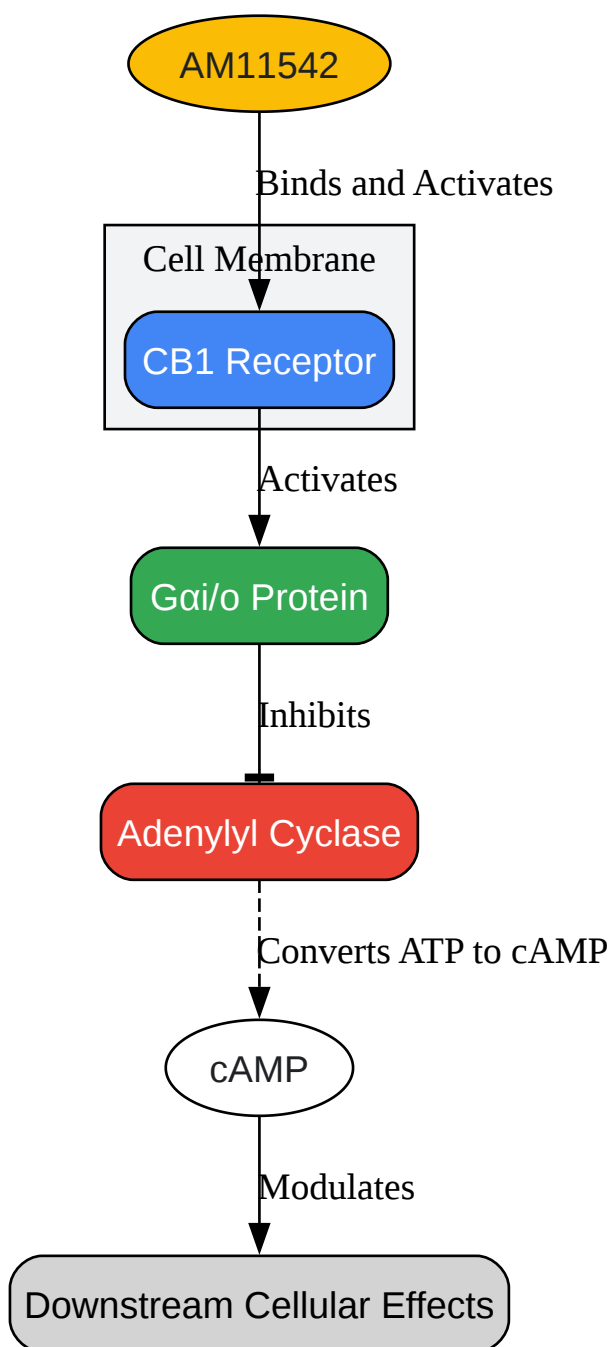
- Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **AM11542** used.
- Cell Treatment:
 - Remove the old culture medium from the cells.
 - Wash the cells once with sterile PBS.
 - Add the prepared working solutions of **AM11542** and the vehicle control to the respective wells.
 - Incubate the cells for the desired period as required by the specific assay.
- Assay Readout:
 - After the incubation period, proceed with the specific assay protocol to measure the desired endpoint (e.g., cAMP levels, receptor internalization, cell viability).

Visualizations



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Caption: Workflow for preparing a 10 mM **AM11542** stock solution.



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Caption: Simplified signaling pathway of **AM11542** via the CB1 receptor.

Safety Precautions

AM11542 is a synthetic cannabinoid and should be handled with care. The long-term toxicological properties of this compound have not been fully investigated.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling the compound.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.
- **Disposal:** Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- **DMSO Handling:** DMSO can facilitate the absorption of chemicals through the skin. Avoid direct contact with the DMSO stock solution. If skin contact occurs, wash the affected area immediately with plenty of water.

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